

Application Note and Protocol for N-Acylation of 5-Bromothiophene-2-carbohydrazide

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Compound of Interest

Compound Name: 5-Bromothiophene-2-carbohydrazide

Cat. No.: B1271680

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the N-acylation of **5-bromothiophene-2-carbohydrazide**, a key reaction in the synthesis of novel heterocyclic compounds with potential applications in medicinal chemistry. The resulting N-acyl-**5-bromothiophene-2-carbohydrazides** are valuable scaffolds for the development of new therapeutic agents.

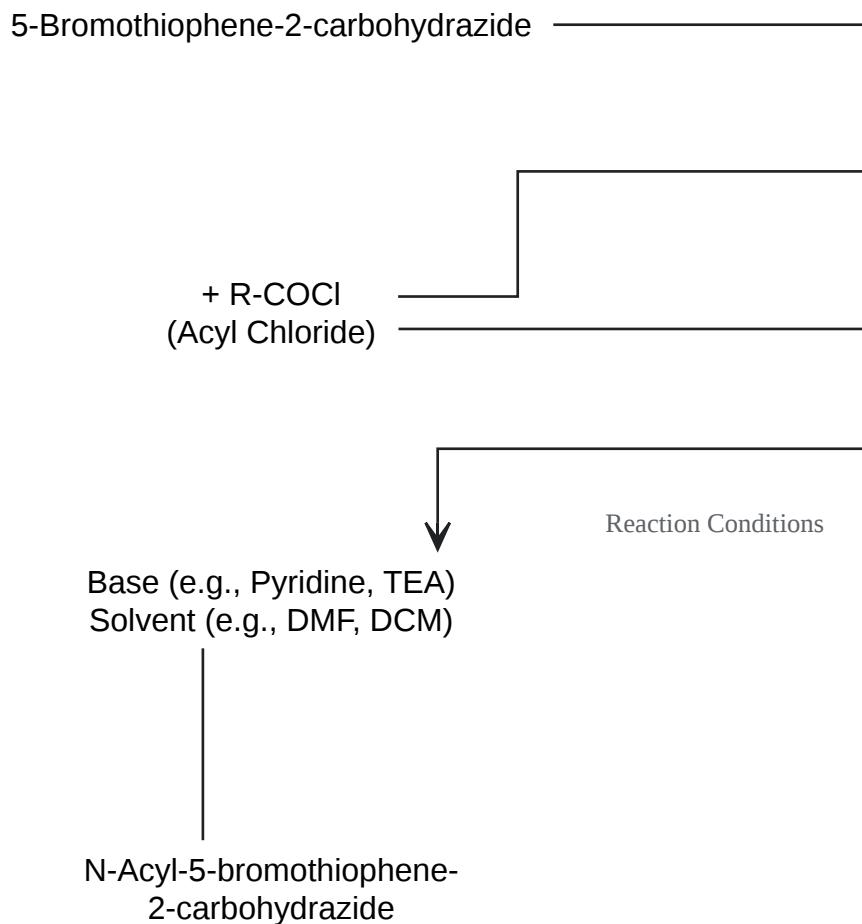
Introduction

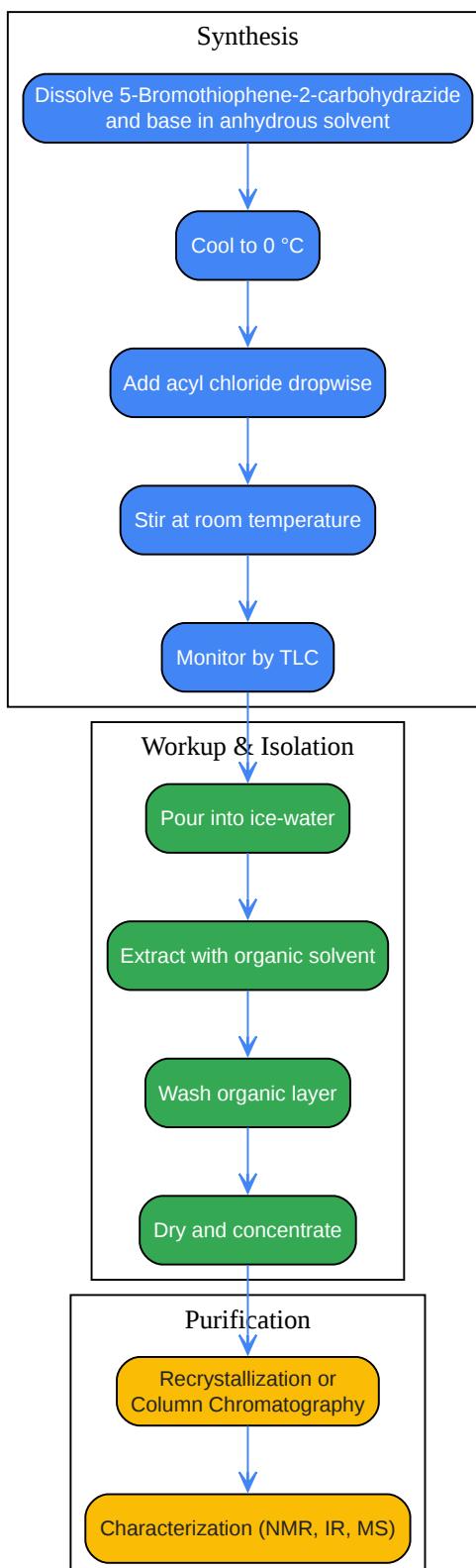
5-Bromothiophene-2-carbohydrazide is a versatile building block in organic synthesis. The presence of a reactive hydrazide moiety allows for further functionalization, most notably through N-acylation, to generate a diverse library of derivatives. The thiophene ring itself is a well-established pharmacophore found in numerous approved drugs. The N-acylation of this starting material with various acylating agents (e.g., acyl chlorides, carboxylic acids) introduces a wide range of substituents, enabling the systematic exploration of structure-activity relationships (SAR) in drug discovery programs. The resulting hydrazide-hydrazone and related structures have been investigated for various biological activities, including antimicrobial and anticancer properties.

General Reaction Scheme

The N-acylation of **5-bromothiophene-2-carbohydrazide** typically proceeds via the nucleophilic attack of the terminal nitrogen of the hydrazide onto the electrophilic carbonyl

carbon of an acylating agent. A common method involves the use of an acyl chloride in the presence of a base to neutralize the HCl byproduct.



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